

4-Amino-3-chlorophenol molecular structure and formula

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Compound of Interest

Compound Name: 4-Amino-3-chlorophenol

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In-Depth Technical Guide: 4-Amino-3-chlorophenol

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the molecular structure, chemical properties, synthesis, and analysis of **4-Amino-3-chlorophenol**, a key intermediate in the pharmaceutical industry.

Molecular Structure and Chemical Formula

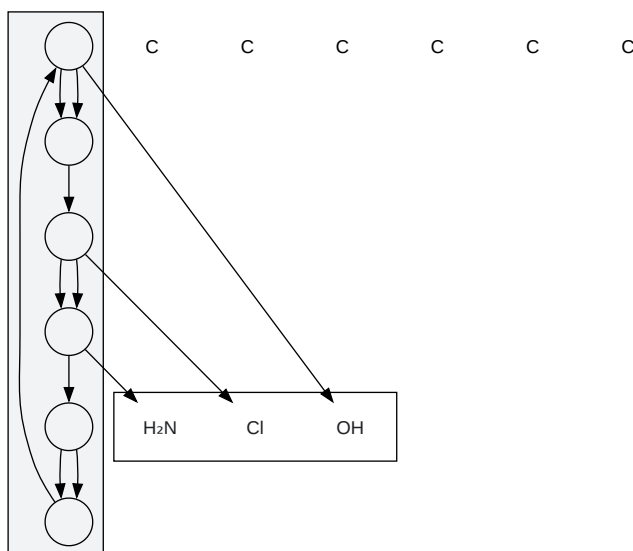
4-Amino-3-chlorophenol is an aromatic organic compound containing amino, chloro, and hydroxyl functional groups attached to a benzene ring. Its chemical structure and fundamental identifiers are crucial for its application in chemical synthesis and drug development.

Chemical Formula: C_6H_6ClNO

IUPAC Name: **4-Amino-3-chlorophenol**[\[1\]](#)

Synonyms: 3-Chloro-4-aminophenol, 2-Chloro-4-hydroxyaniline[\[2\]](#)

Below is a two-dimensional representation of the molecular structure.



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Caption: 2D Molecular Structure of **4-Amino-3-chlorophenol**.

Physicochemical and Spectroscopic Data

The following table summarizes key quantitative data for **4-Amino-3-chlorophenol**, essential for experimental design and chemical handling.

Property	Value	Source(s)
Identifiers		
CAS Number	17609-80-2	[1][3][4][5][6]
InChIKey	PNLPXABQLXSICH-UHFFFAOYSA-N	[1][4]
SMILES	<chem>NC1=C(Cl)C=C(O)C=C1</chem>	[4][5]
Physical Properties		
Molecular Weight	143.57 g/mol	[1][3][4][5]
Appearance	Light grey to light yellow solid	[3][7]
Melting Point	153 - 155 °C / 159 - 160 °C	[2][7]
Boiling Point	287.3 °C at 760 mmHg	[7]
Density	1.406 g/cm ³	[7]
Spectroscopic Data		
¹ H NMR, ¹³ C NMR, IR	Spectral data are available for the hydrochloride salt from various suppliers.	[1][6][8]

Experimental Protocols

Synthesis of 4-Amino-3-chlorophenol

Several synthetic routes for **4-Amino-3-chlorophenol** have been reported. A common laboratory-scale method involves the reduction of 3-chloro-4-nitrophenol.

Reaction: Reduction of 3-chloro-4-nitrophenol.

Materials:

- 3-chloro-4-nitrophenol (5.0 g, 28.8 mmol)
- Ethanol (50 ml)

- Iron powder (9.6 g, 172.9 mmol)
- Acetic acid (10 mL)

Procedure:

- To a solution of 3-chloro-4-nitrophenol in ethanol at 26 °C, add iron powder and acetic acid.
[3]
- Heat the mixture and stir at 80 °C for 16 hours.[3]
- After the reaction is complete, cool the solution to 15 °C.[3]
- Concentrate the solution under reduced pressure.
- Purify the resulting residue by column chromatography to yield **4-Amino-3-chlorophenol**. [3]

Other reported synthesis methods include starting from o-chloronitrobenzene or using m-chlorophenol as a starting material through diazotization and coupling.[3][9] A method utilizing a microchannel reactor for large-scale production starting from sulfanilic acid has also been developed.[4][5]

Analytical Method: High-Performance Liquid Chromatography (HPLC)

The purity of **4-Amino-3-chlorophenol** can be assessed using a reverse-phase HPLC method.

Method: Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC).

Conditions:

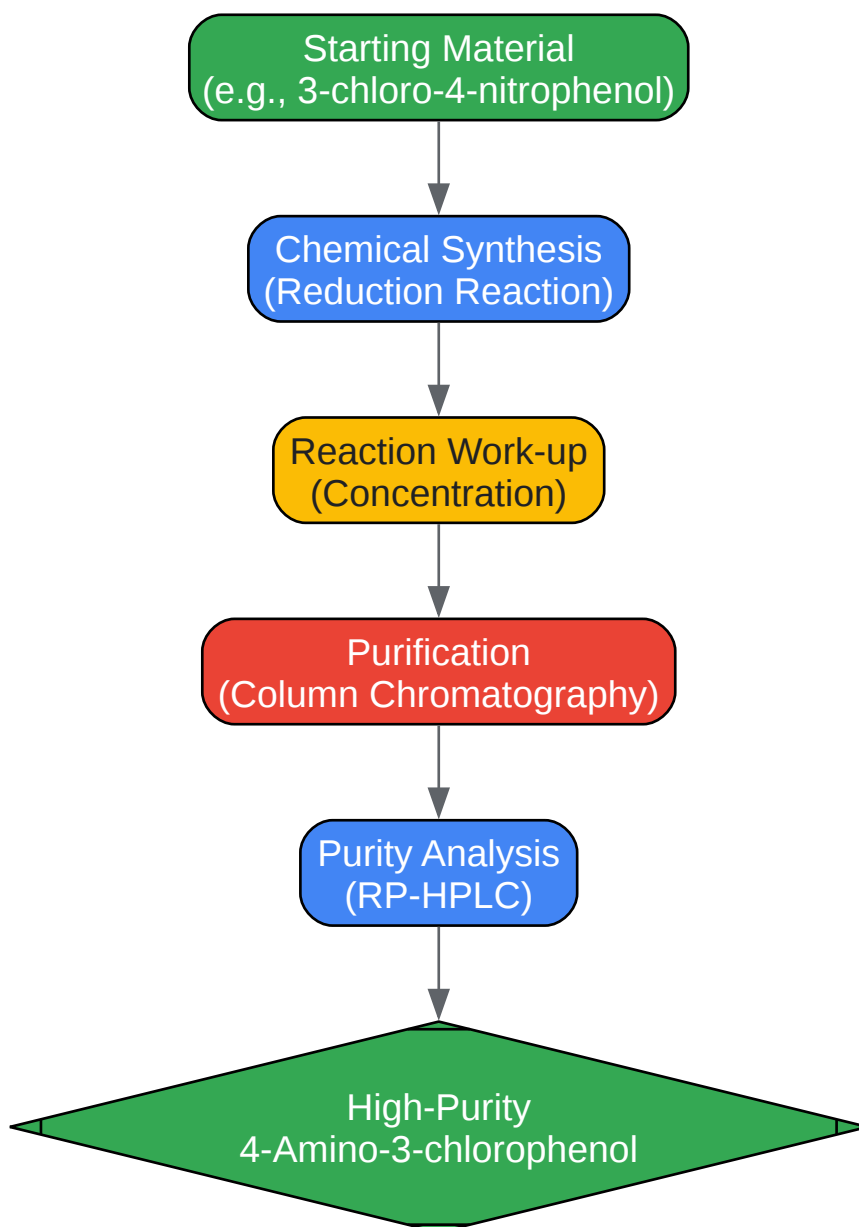
- Column: Newcrom R1 or equivalent C18 column.[10]
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and an acid modifier.[10]
 - For standard analysis, phosphoric acid can be used.

- For Mass Spectrometry (MS) compatible applications, formic acid should be substituted for phosphoric acid.[10]
- Detection: UV detector at an appropriate wavelength or Mass Spectrometry.

This method is scalable and can be adapted for preparative separation to isolate impurities.[10]

Logical Workflow and Pathways

The following diagram illustrates a typical workflow from synthesis to analysis for producing high-purity **4-Amino-3-chlorophenol**.



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Caption: General workflow for the synthesis and purification of **4-Amino-3-chlorophenol**.

Applications in Drug Development

4-Amino-3-chlorophenol is a critical building block in the synthesis of several targeted cancer therapies. It serves as a key intermediate for tyrosine kinase inhibitors, which are pivotal in modern oncology.[9] Notable drugs synthesized using this intermediate include:

- Lenvatinib: Used in the treatment of thyroid cancer and advanced renal cell carcinoma.[9]
- Tivozanib: An inhibitor used for treating advanced renal cell carcinoma.[9]

Its versatile chemical nature also makes it a valuable component in the design and synthesis of drugs for cardiovascular and neurological diseases.[9]

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